

Application Notes and Protocols: DA-7867

Minimum Inhibitory Concentration (MIC) Testing

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Compound of Interest

Compound Name: DA-7867

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These application notes provide a detailed protocol for determining the Minimum Inhibitory Concentration (MIC) of **DA-7867**, a novel oxazolidinone antibiotic, against various bacterial strains. The provided methodologies are based on established standards for antimicrobial susceptibility testing.

Introduction

DA-7867 is a potent oxazolidinone antibiotic with demonstrated in vitro activity against a range of aerobic and anaerobic bacteria.[1][2] It has shown particular efficacy against Gram-positive organisms, including multidrug-resistant strains such as methicillin-resistant *Staphylococcus aureus* (MRSA), vancomycin-resistant enterococci (VRE), and penicillin-resistant *Streptococcus pneumoniae* (PRSP).[3][4] The mechanism of action of **DA-7867**, like other oxazolidinones, involves the inhibition of bacterial protein synthesis.[3] This document outlines the materials, procedures, and data interpretation for conducting MIC testing of **DA-7867**.

Data Presentation

Table 1: In Vitro Antibacterial Activity of DA-7867 Against Gram-Positive Clinical Isolates

Organism (No. of Isolates)	DA-7867 MIC Range (µg/mL)	DA-7867 MIC50 (µg/mL)	DA-7867 MIC90 (µg/mL)	Linezolid MIC90 (µg/mL)
Methicillin-susceptible S. aureus (50)	0.1 - 0.78	0.39	0.39	1.56
Methicillin-resistant S. aureus (100)	0.2 - 0.78	0.39	0.39	1.56
Vancomycin-susceptible Enterococcus spp. (50)	0.1 - 0.39	0.2	0.2	1.56
Vancomycin-resistant Enterococcus spp. (100)	0.1 - 0.39	0.2	0.2	3.13
Penicillin-susceptible S. pneumoniae (50)	0.05 - 0.2	0.1	0.1	0.78
Penicillin-resistant S. pneumoniae (100)	0.05 - 0.39	0.2	0.2	0.78

Data compiled from studies assessing the in vitro activity of **DA-7867**.^[3]

Table 2: Comparative MIC90 of DA-7867 and Linezolid Against Staphylococci

Organism (No. of Isolates)	DA-7867 MIC90 (µg/mL)	Linezolid MIC90 (µg/mL)
Staphylococci (150)	≤0.25	2

This table highlights the enhanced potency of **DA-7867** compared to linezolid against staphylococcal isolates.[\[1\]](#)

Experimental Protocols

Minimum Inhibitory Concentration (MIC) Determination by Broth Microdilution

This protocol is adapted from the guidelines of the Clinical and Laboratory Standards Institute (CLSI) for antimicrobial susceptibility testing.

1. Materials:

- **DA-7867** analytical standard
- Appropriate solvent for **DA-7867** (e.g., dimethyl sulfoxide, DMSO)
- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- Sterile 96-well microtiter plates
- Bacterial strains for testing (e.g., MRSA, VRE, PRSP)
- 0.5 McFarland turbidity standard
- Sterile saline or phosphate-buffered saline (PBS)
- Spectrophotometer
- Incubator ($35^{\circ}\text{C} \pm 2^{\circ}\text{C}$)
- Pipettes and sterile tips

2. Preparation of **DA-7867** Stock Solution:

- Accurately weigh a suitable amount of **DA-7867** powder.
- Dissolve the powder in the appropriate solvent to create a high-concentration stock solution (e.g., 1280 $\mu\text{g/mL}$). Ensure complete dissolution.

- Further dilutions should be made in sterile CAMHB.

3. Inoculum Preparation:

- From a fresh (18-24 hour) culture plate, select 3-5 isolated colonies of the test organism.
- Suspend the colonies in sterile saline or PBS.
- Adjust the turbidity of the bacterial suspension to match the 0.5 McFarland standard. This corresponds to approximately $1-2 \times 10^8$ CFU/mL.
- Within 15 minutes of standardization, dilute the suspension in CAMHB to achieve a final inoculum concentration of approximately 5×10^5 CFU/mL in the microtiter plate wells.

4. Broth Microdilution Procedure:

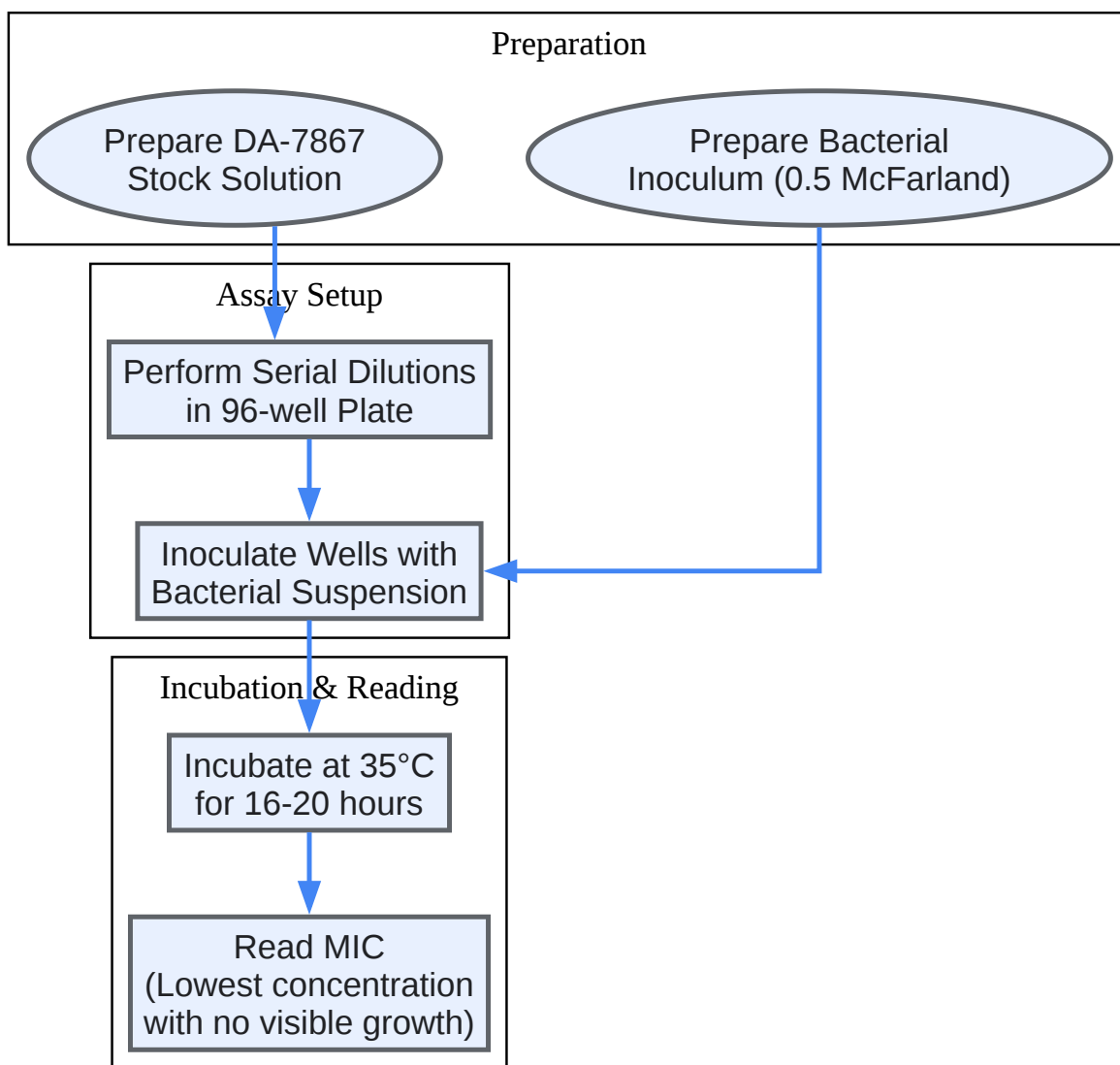
- Dispense 100 μ L of CAMHB into each well of a 96-well microtiter plate.
- Add 100 μ L of the **DA-7867** stock solution to the first well of a row and mix thoroughly.
- Perform serial twofold dilutions by transferring 100 μ L from the first well to the second, and so on, down the plate. Discard 100 μ L from the last well containing the antimicrobial agent. This will result in a range of **DA-7867** concentrations.
- Leave one well with no antimicrobial agent as a positive growth control and one well with uninoculated broth as a negative control.
- Inoculate each well (except the negative control) with 10 μ L of the standardized bacterial suspension.
- Seal the plates and incubate at $35^{\circ}\text{C} \pm 2^{\circ}\text{C}$ for 16-20 hours in ambient air.

5. Interpretation of Results:

- Following incubation, examine the plates for bacterial growth (turbidity).
- The MIC is the lowest concentration of **DA-7867** that completely inhibits visible growth of the organism.

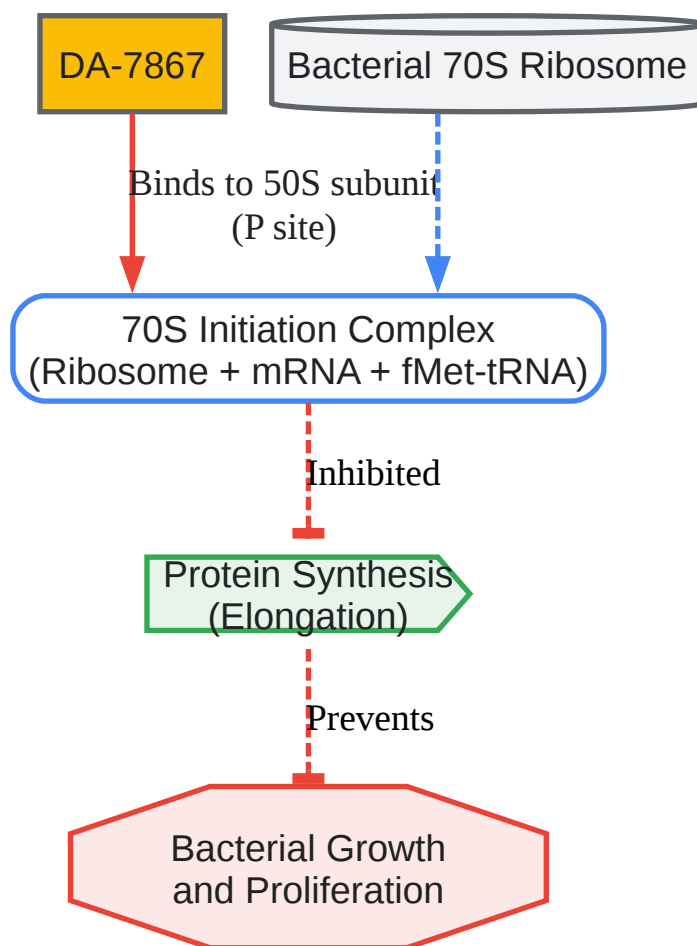
- The growth control well should show distinct turbidity, and the negative control well should remain clear.

Visualizations



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Figure 1: Experimental workflow for MIC determination.



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Figure 2: Mechanism of action of **DA-7867**.

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- To cite this document: BenchChem. [Application Notes and Protocols: DA-7867 Minimum Inhibitory Concentration (MIC) Testing]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1669732#da-7867-minimum-inhibitory-concentration-mic-testing-protocol]

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